

# synthesis and formulation of potassium IBA for research purposes

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Compound of Interest

Compound Name: Indole-3-butyric acid potassium

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An In-depth Technical Guide on the Synthesis and Formulation of Potassium Indole-3-Butyrate (K-IBA) for Research Purposes

### Introduction

Potassium Indole-3-Butyrate (K-IBA) is the potassium salt of Indole-3-Butyric Acid (IBA), a synthetic auxin widely recognized for its efficacy in promoting adventitious root formation in plant cuttings and in various plant tissue culture applications. As a plant growth regulator, the primary advantage of K-IBA over its parent acid, IBA, lies in its high solubility in water, which simplifies the preparation of aqueous solutions for research and horticultural applications without the need for organic solvents or alkaline solutions.[1][2][3] This characteristic, combined with its enhanced stability, makes K-IBA a preferred choice for researchers seeking consistency and ease of use in their experimental protocols.[4][5]

This technical guide provides a comprehensive overview of the synthesis and formulation of K-IBA for use in research settings. It includes detailed experimental protocols, data presented in structured tables for clarity, and visual diagrams of key processes and pathways to aid researchers, scientists, and drug development professionals in their work with this important plant hormone.

# **Physicochemical Properties**

K-IBA is a white to light-yellow crystalline solid.[4] Its key properties are summarized in the table below, providing essential data for laboratory use.



Property	Value	References
Chemical Name	Potassium 4-(1H-indol-3- yl)butanoate	[4][6]
Common Names	Potassium Indole-3-Butyrate, K-IBA, IBA-K	[4]
CAS Number	60096-23-3	[1][7][8]
Molecular Formula	C12H12KNO2	[1][4][8]
Molecular Weight	241.33 g/mol	[8][9]
Purity	>98% (for research grade)	[8]
Solubility	Readily soluble in water	[1][4]
Storage	2°C - 8°C, protected from light	[6][9]

## Synthesis of Potassium Indole-3-Butyrate (K-IBA)

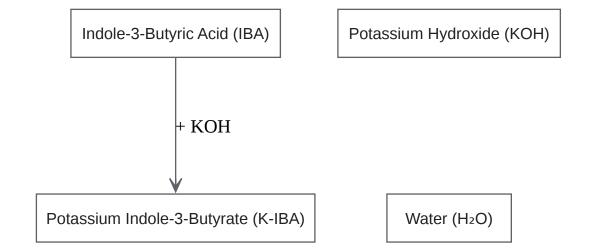
The synthesis of K-IBA is a straightforward acid-base neutralization reaction. Indole-3-butyric acid (IBA) is treated with a molar equivalent of potassium hydroxide (KOH) in a suitable solvent, typically an alcohol or water, to yield the potassium salt (K-IBA) and water.

## **Chemical Reaction**

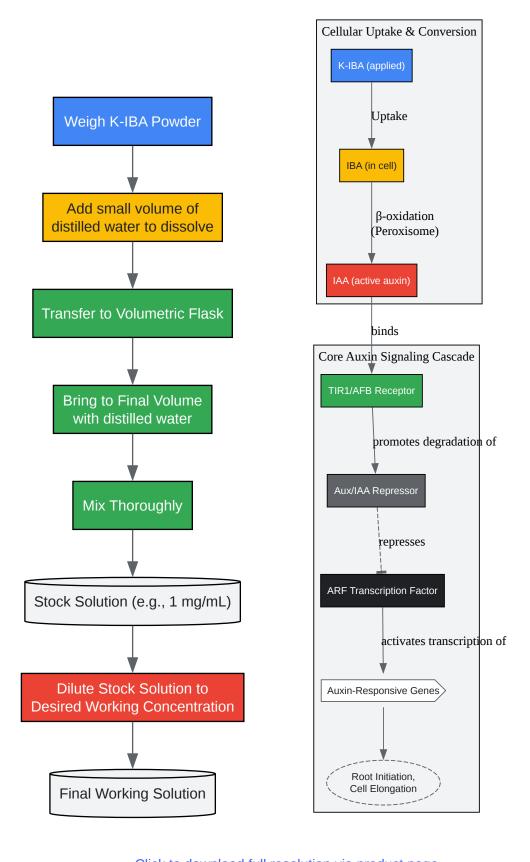
The reaction proceeds as follows:

 $C_{12}H_{13}NO_2$  (IBA) + KOH  $\rightarrow C_{12}H_{12}KNO_2$  (K-IBA) + H<sub>2</sub>O









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